

SB-3CT cell viability cytotoxicity concentration range

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Compound Focus: **SB-3CT**

CAS No.: 292605-14-2
Cat. No.: S549042

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SB-3CT Fact Sheet

The table below summarizes the core biochemical and usage data for **SB-3CT**.

Property	Specification
Molecular Weight	306.40 [1]
Primary Targets	MMP-2, MMP-9 [1]

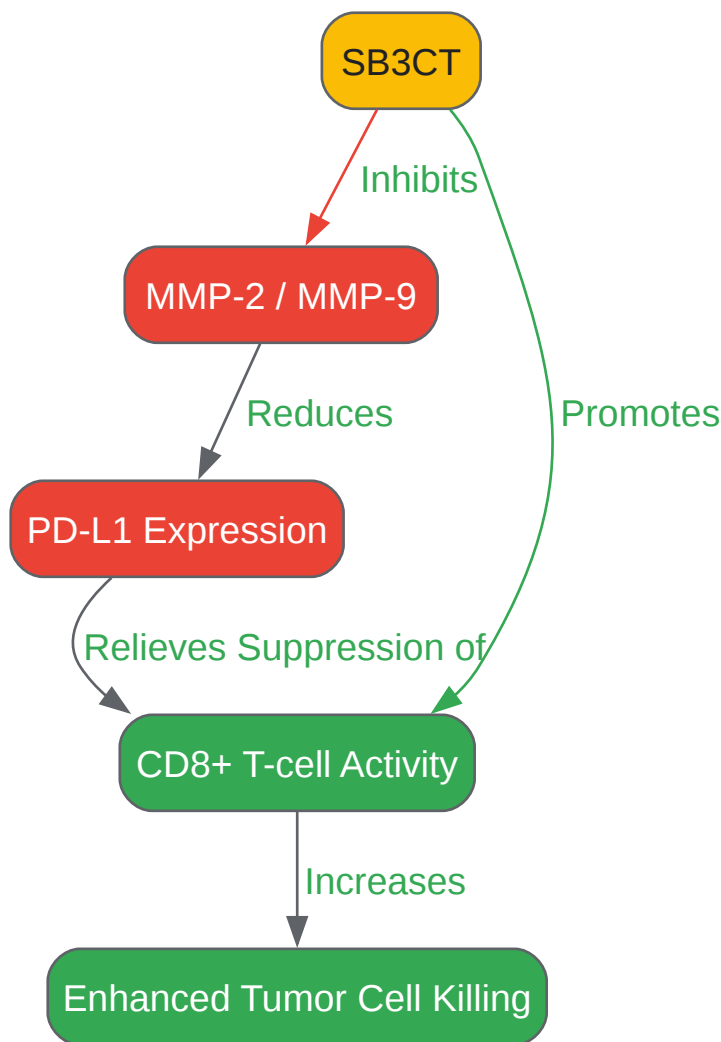
| **Inhibition Constant (Ki)** | • **MMP-2:** 13.9 nM • **MMP-9:** 600 nM [1] | | **Common In Vitro Working Concentration** | ~25 µM (for modulation of PD-L1 in T cell co-culture assays) [2] | | **Reported Cytotoxicity Assay Concentration** | 0.1 µM (for 24-hour treatment in HCC cells) [1] | | **Recommended In Vivo Dose** | 50 mg/kg/day (intraperitoneal injection in mouse models) [1] [2] | | **Solubility (DMSO)** | ~61 mg/mL (199.08 mM) [1] |

Mechanism of Action and Experimental Workflow

SB-3CT is a selective gelatinase inhibitor. Recent research shows that beyond inhibiting tumor invasion, it significantly modulates the tumor immune microenvironment [3] [2].

Signaling Pathway and Mechanism

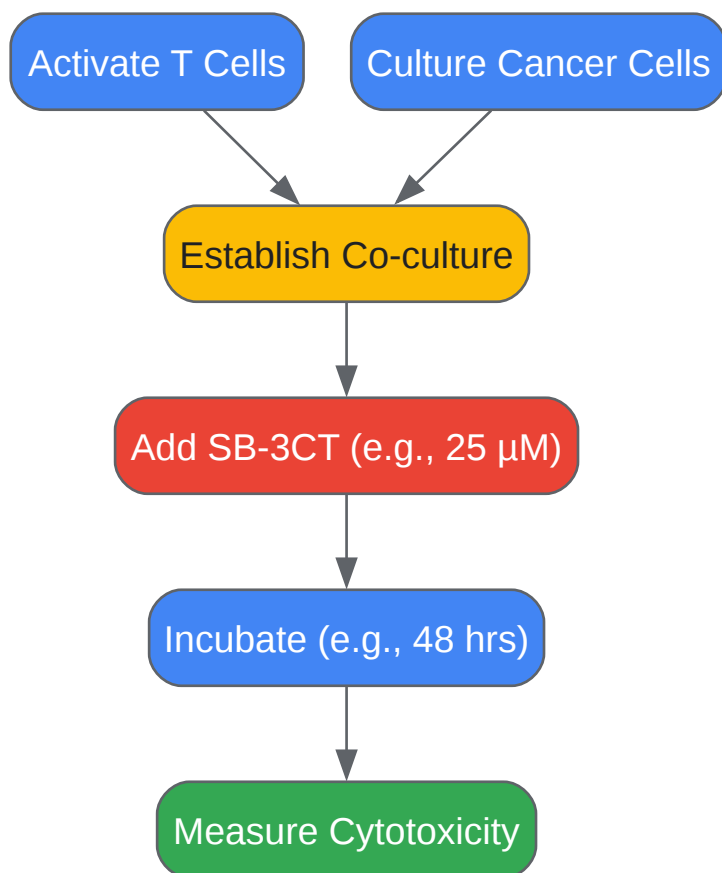
The diagram below illustrates how **SB-3CT** targets MMP-2/9 and its downstream effects on cancer cells and the immune microenvironment.



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Core Experimental Protocol

A key application for **SB-3CT** is in T cell-mediated tumor killing assays to study its interaction with immunotherapy. The workflow is as follows:



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Key Troubleshooting and FAQs

- **What is a safe starting concentration for SB-3CT in my cell viability assay?** Given that a study treated HCC cells with **0.1 μM for 24 hours** to observe biological effects without reported toxicity, this concentration is a conservative starting point [1]. For more potent modulation of the immune microenvironment, such as PD-L1 downregulation, researchers have used **25 μM** in co-culture systems [2]. It is crucial to **establish your own dose-response curve** for each cell line, as sensitivity can vary.
- **My SB-3CT has precipitated in the solution. What should I do?** **SB-3CT** has limited solubility in aqueous solutions [1]. Always prepare a fresh stock solution in high-quality, dry DMSO. The

manufacturer notes that "moisture-absorbing DMSO reduces solubility," so ensure your DMSO is handled properly to maintain its anhydrous state. Do not store the DMSO stock for extended periods.

- **Can SB-3CT be used in animal models, and what is the standard dose?** Yes, **SB-3CT** is commonly used in vivo. A frequently reported and effective dose is **50 mg/kg per day**, administered via intraperitoneal (i.p.) injection [1] [2]. For preparation, the compound is often formulated as a homogeneous suspension in a 1% CMC-Na solution [1].
- **Why is my SB-3CT treatment not showing the expected effect on PD-L1 levels?** Consider the following:
 - **Confirm Inhibition:** Ensure your assay conditions effectively inhibit MMP-2/9 activity.
 - **Timing:** The downregulation of PD-L1 may require sufficient time. The 48-hour incubation in the co-culture assay is a reference [2].
 - **Cell Context:** The effect might be cell-type dependent. Verify the baseline expression of both MMP-2/9 and PD-L1 in your specific cell lines.
- **Does the concentration of SB-3CT used in cytotoxicity assays differ from that used in other functional assays?** Yes, functional effects like PD-L1 downregulation often require higher concentrations than those needed to simply assess baseline cell viability. The 25 μM used in T-cell co-cultures is substantially higher than the 0.1 μM used in other cell culture studies, highlighting the need to tailor the concentration to your specific experimental goal [1] [2].

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References

1. SB-3CT | MMP inhibitor | Mechanism | Concentration [selleckchem.com]
2. Small-molecule MMP2/MMP9 inhibitor SB-3CT modulates ... [pmc.ncbi.nlm.nih.gov]
3. High matrix metalloproteinase-2 expression predicts poor ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [SB-3CT cell viability cytotoxicity concentration range]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b549042#sb-3ct-cell-viability-cytotoxicity-concentration-range>]

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